

# Strontium Stearate: A Comprehensive Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: *Strontium Stearate*

CAS No.: *10196-69-7*

Cat. No.: *B158315*

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## Abstract

This technical guide provides an in-depth analysis of the physicochemical properties of **strontium stearate**, with a specific focus on its molecular weight and density. It is intended for researchers, scientists, and professionals in drug development who require precise data and standardized methodologies for the characterization of this compound. This document details experimental protocols for the determination of these properties and presents the relevant data in a clear, tabular format. Furthermore, it explores the broader context of stearates in biological systems by visualizing a representative signaling pathway.

## Physicochemical Properties of Strontium Stearate

**Strontium stearate**, the strontium salt of stearic acid, is a white, waxy powder. It is generally insoluble in water and alcohol but can form gels in aliphatic and aromatic hydrocarbons.<sup>[1][2]</sup> Its chemical formula is  $C_{36}H_{70}O_4Sr$ .<sup>[3]</sup>

## Quantitative Data Summary

The molecular weight and density of **strontium stearate** are fundamental parameters for its application in various scientific and industrial fields, including pharmaceuticals. A summary of these properties is presented in Table 1.

| Property         | Value   | Units             |
|------------------|---------|-------------------|
| Molecular Weight | 654.56  | g/mol             |
| Density          | 1.11    | g/cm <sup>3</sup> |
| Melting Point    | 130-140 | °C                |

Table 1: Key Physicochemical  
Properties of Strontium  
Stearate.[\[1\]](#)[\[3\]](#)[\[4\]](#)

## Experimental Protocols

This section outlines the methodologies for the synthesis of **strontium stearate** and the experimental determination of its molecular weight and density.

### Synthesis of Strontium Stearate

A common method for the preparation of **strontium stearate** is through a precipitation reaction involving stearic acid and a soluble strontium salt.

Materials:

- Stearic acid
- Sodium hydroxide (NaOH)
- Strontium chloride hexahydrate (SrCl<sub>2</sub>·6H<sub>2</sub>O)
- Ethanol
- Deionized water

Procedure:

- Dissolve a known molar quantity of stearic acid in a 1:1 (v/v) mixture of ethanol and deionized water containing an equimolar amount of sodium hydroxide.
- Heat the resulting solution to approximately 70°C to ensure complete dissolution and the formation of sodium stearate.
- In a separate vessel, prepare a concentrated aqueous solution of strontium chloride hexahydrate, using a molar quantity that is half that of the initial stearic acid.
- Slowly add the strontium chloride solution to the heated sodium stearate solution with constant stirring. A white precipitate of **strontium stearate** will form immediately.
- Allow the reaction mixture to cool to room temperature.
- Isolate the **strontium stearate** precipitate by centrifugation or vacuum filtration.
- Wash the precipitate with deionized water to remove any soluble byproducts, such as sodium chloride.
- Dry the purified **strontium stearate** in a vacuum oven at a temperature below its melting point.

## Determination of Molecular Weight

The molecular weight of the synthesized **strontium stearate** can be confirmed by reacting a precisely weighed amount of the product with a strong acid (e.g., hydrochloric acid) to liberate stearic acid. The stearic acid can then be extracted and quantified using gas chromatography-mass spectrometry (GC-MS). The experimentally determined mass of stearic acid can be used to back-calculate the molecular weight of the **strontium stearate**.

## Determination of Density

The density of **strontium stearate** powder can be determined using the Archimedes principle with a gas pycnometer or by a liquid displacement method if a suitable non-solvent is used.

Materials:

- Dry **strontium stearate** powder

- A gas pycnometer or a density determination kit for a laboratory balance
- An appropriate, non-reactive immersion liquid of known density (e.g., a hydrocarbon solvent in which **strontium stearate** is insoluble)

Procedure (Liquid Displacement Method):

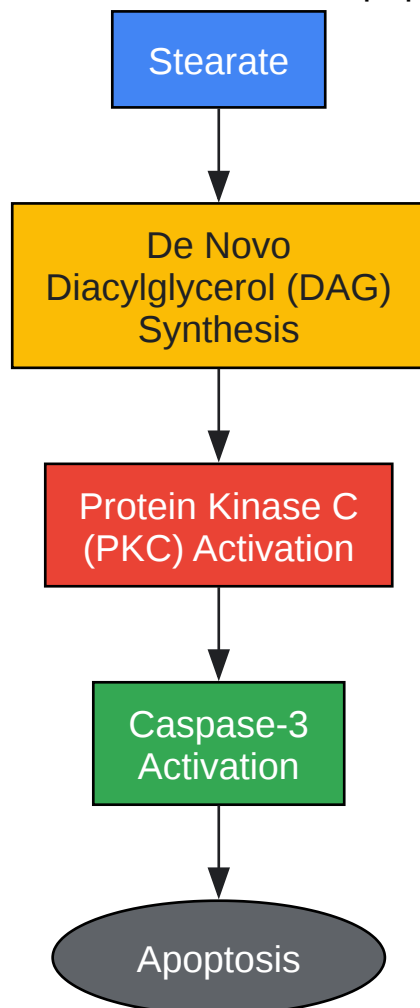
- Weigh a specific volume of the immersion liquid in a container of known volume (e.g., a pycnometer).
- Add a precisely weighed sample of the dry **strontium stearate** powder to the container.
- Fill the remainder of the container with the immersion liquid, ensuring no air bubbles are trapped.
- Weigh the container with the **strontium stearate** and the immersion liquid.
- The volume of the **strontium stearate** sample can be calculated from the difference in the weight of the displaced liquid and its known density.
- The density of the **strontium stearate** is then calculated by dividing the mass of the sample by its determined volume.

## Biological Relevance and Signaling

While **strontium stearate** itself is primarily used in industrial applications such as a lubricant and stabilizer, the stearate moiety is biologically significant.<sup>[1][2]</sup> Stearic acid and its derivatives are involved in various cellular processes and signaling pathways.<sup>[3]</sup> For instance, stearate has been shown to preferentially induce apoptosis in human breast cancer cells through a pathway involving protein kinase C (PKC).<sup>[4]</sup>

To illustrate the biological context of stearates, the following diagram depicts a simplified, representative signaling pathway of stearate-induced apoptosis.

## Representative Stearate-Induced Apoptosis Pathway



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Caption: A diagram of stearate's role in apoptosis.

## Applications in Drug Development

Stearates, including magnesium and calcium stearate, are widely used as excipients in the pharmaceutical industry.[5][6] They primarily function as lubricants, preventing tablets from sticking to manufacturing equipment.[6] Their hydrophobic nature also allows for their use in modifying the release profiles of active pharmaceutical ingredients from solid dosage forms.

Given its similar properties, **strontium stearate** could potentially be explored for analogous applications in specialized drug delivery systems, although its use is less common than other metal stearates.

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